

Ro 19-9638 solution preparation and storage conditions

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Compound of Interest

Compound Name: Ro 19-9638

Cat. No.: B1679460

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Application Notes and Protocols for Ro 19-9638

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ro 19-9638 is the N-oxide and major metabolite of Ro 15-0216. It has demonstrated notable antiparasitic activity, particularly against *Trypanosoma brucei rhodesiense*, the causative agent of East African trypanosomiasis (African sleeping sickness). These application notes provide detailed protocols for the preparation and storage of **Ro 19-9638** solutions to ensure its stability and efficacy for research purposes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ro 19-9638** is provided in the table below. This information is essential for accurate solution preparation and experimental design.

Property	Value
Molecular Weight	349.34 g/mol
CAS Number	116370-29-7
Appearance	Solid powder

Solution Preparation

The solubility of **Ro 19-9638** in common laboratory solvents has not been extensively published. However, based on available data, Dimethyl Sulfoxide (DMSO) is a suitable solvent for preparing stock solutions.

Recommended Solvents

- **Primary Solvent:** Dimethyl Sulfoxide (DMSO) is recommended for preparing high-concentration stock solutions.
- **Aqueous Buffers:** For cell-based assays, it is common practice to dilute the DMSO stock solution into an appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final concentration of DMSO is not detrimental to the experimental system (typically <0.5%).

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ro 19-9638** in DMSO.

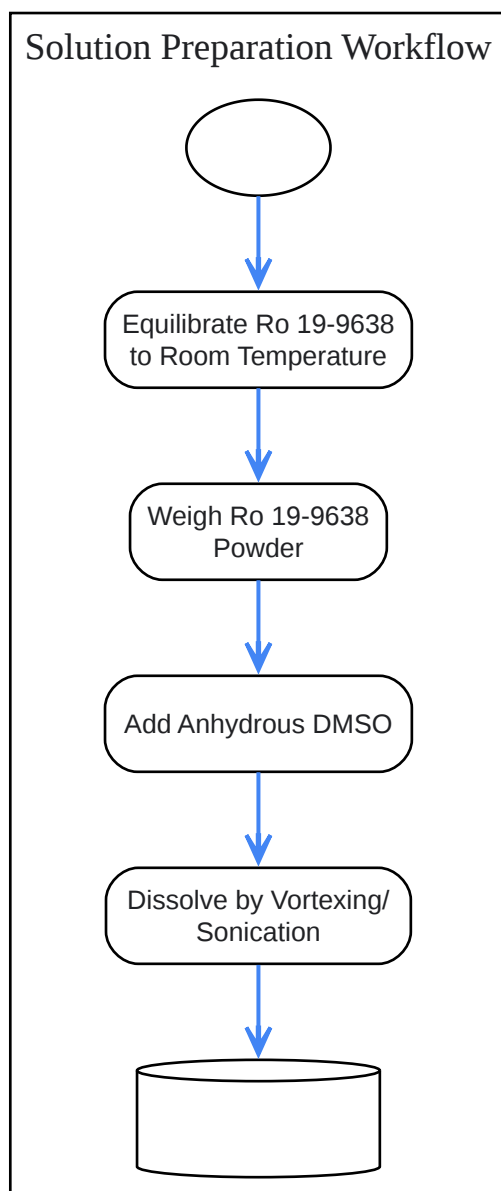
Materials:

- **Ro 19-9638** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes

Protocol:

- **Equilibrate:** Allow the vial of **Ro 19-9638** powder to reach room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh a specific amount of **Ro 19-9638** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.49 mg of **Ro 19-9638** (see calculation below).

- Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 349.34 \text{ g/mol} = 0.00349 \text{ g} = 3.49 \text{ mg}$
- Dissolve: Add the appropriate volume of DMSO to the weighed **Ro 19-9638** powder. For 3.49 mg, add 1 mL of DMSO.
- Mix: Vortex or sonicate the solution until the **Ro 19-9638** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
- Store: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store as recommended in the storage conditions section.



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Ro 19-9638 Stock Solution Preparation Workflow.

Storage Conditions

Proper storage of **Ro 19-9638** in both solid and solution form is critical to maintain its stability and activity.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	Protect from moisture.
In Solvent (e.g., DMSO)	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
In Solvent (e.g., DMSO)	-20°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Solutions	4°C	Prepare fresh weekly	For clear solutions. [1]
Aqueous Suspensions	N/A	Use immediately	[1]

Important Considerations:

- **Light Sensitivity:** While specific data is unavailable, it is good practice to protect solutions of organic compounds from light by using amber vials or by wrapping containers in aluminum foil.
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of stock solutions as this can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended.

Experimental Protocols

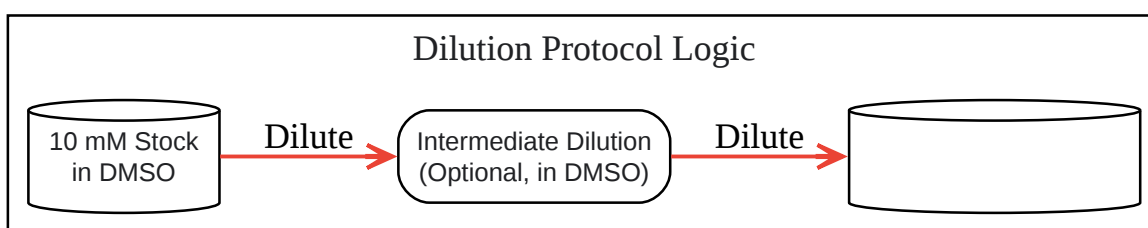
Dilution of DMSO Stock Solution for In Vitro Assays

For most cell-based experiments, the high-concentration DMSO stock solution needs to be diluted to a final working concentration in an aqueous medium.

Protocol:

- **Determine Final Concentration:** Decide on the final concentration of **Ro 19-9638** required for your experiment.
- **Calculate Dilution:** Calculate the volume of the DMSO stock solution needed to achieve the desired final concentration in your experimental volume.

- **Serial Dilutions (Optional):** It is often best to perform serial dilutions. For example, first, dilute the 10 mM DMSO stock into a smaller volume of DMSO to create an intermediate stock. Then, dilute this intermediate stock into the final aqueous buffer or cell culture medium. This helps to minimize the precipitation of the compound.
- **Final Dilution:** Add the calculated volume of the DMSO stock (or intermediate stock) to the aqueous medium and mix thoroughly. Ensure the final DMSO concentration is compatible with your experimental system.



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Logic Diagram for Diluting **Ro 19-9638** Stock Solution.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Ro 19-9638** powder and its solutions.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for this product for comprehensive safety information.

Disclaimer: This information is intended for research use only and is not for human or veterinary use. The protocols and recommendations provided are based on available data and should be adapted as necessary for specific experimental requirements. It is the responsibility of the researcher to validate these protocols for their own applications.

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References

- 1. Ro 19-9638 | TargetMol [targetmol.com]
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